

Epostatin: A Technical Guide to its Chemical Identity and Properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Epostatin*

Cat. No.: *B15579159*

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Introduction

Epostatin is a naturally derived inhibitor of dipeptidyl peptidase II (DPP-II), an enzyme implicated in various physiological processes. First isolated from the fermentation broth of *Streptomyces* sp. MJ995-OF5, **Epostatin** has been identified as a competitive inhibitor of DPP-II.^[1] This technical guide provides a comprehensive overview of the available information on the chemical structure and physicochemical properties of **Epostatin**, drawing from the foundational research in this area.

Chemical Structure and Identification

While the complete structure elucidation of **Epostatin** was detailed in a follow-up publication to its initial discovery, access to the full text of this secondary paper is limited. However, based on available data, the following identifiers have been associated with **Epostatin**.

Table 1: Chemical Identification of **Epostatin**

Identifier	Value	Source
IUPAC Name	Not available in searched sources	
CAS Number	181372-99-6	ChemicalBook
Molecular Formula	Not available in searched sources	
SMILES	Not available in searched sources	

Due to the unavailability of the definitive structural data, a visual representation of the chemical structure of **Epostatin** cannot be provided at this time.

Physicochemical Properties

The initial isolation of **Epostatin** described it as a yellow powder.^[1] However, detailed quantitative physicochemical properties are expected to be reported in the full structure elucidation paper, which is not widely accessible. The following table summarizes the currently available information.

Table 2: Physicochemical Properties of **Epostatin**

Property	Value	Experimental Protocol	Source
Molecular Weight	Not available	Mass spectrometry is the standard method.	
Melting Point	Not available	Typically determined by capillary melting point apparatus.	
Solubility	Not available	Assessed by measuring the concentration of a saturated solution, often using UV-Vis spectroscopy or HPLC.	
logP	Not available	Commonly determined by the shake-flask method or calculated using computational models.	

Biological Activity and Mechanism of Action

Epostatin is characterized as a competitive inhibitor of dipeptidyl peptidase II (DPP-II).[1] DPP-II is a serine protease that cleaves X-Pro or X-Ala dipeptides from the N-terminus of polypeptides. The inhibitory action of **Epostatin** on this enzyme suggests its potential role in modulating the activity of various peptides and proteins. The compound was found to be slightly inhibitory against other dipeptidyl peptidases.[1]

Signaling Pathway

Detailed signaling pathways involving **Epostatin** have not been elucidated in the currently available literature. As a DPP-II inhibitor, it is hypothesized to influence pathways regulated by DPP-II substrates.

Due to the lack of specific information on signaling pathways, a corresponding DOT diagram cannot be generated at this time.

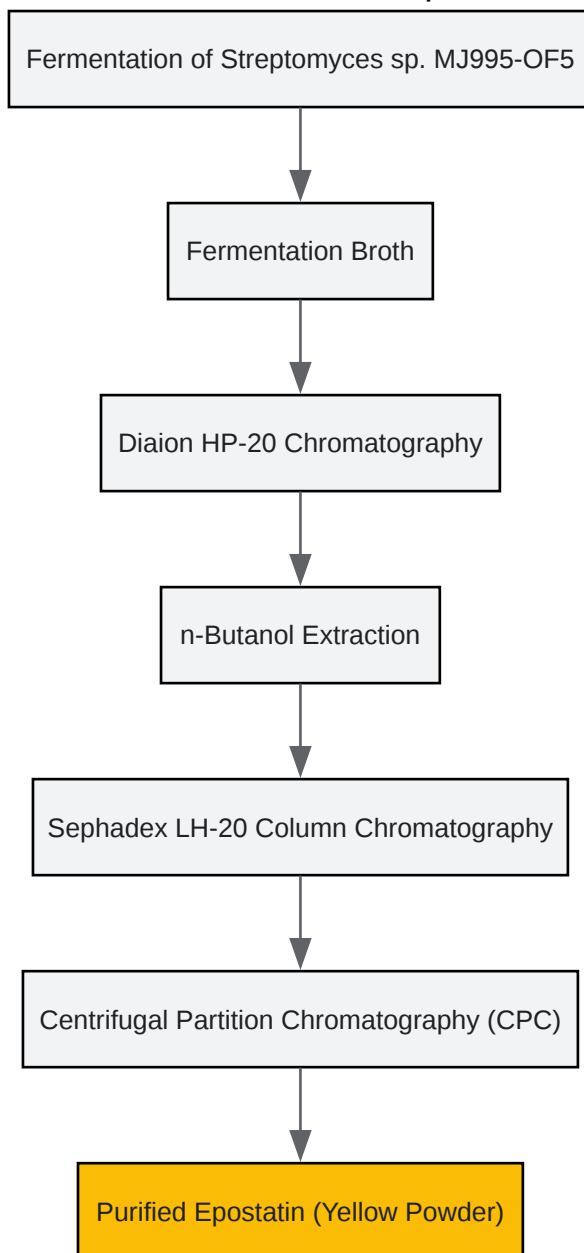
Experimental Protocols

The foundational study on **Epostatin** outlines its isolation and purification from the fermentation broth of *Streptomyces* sp. MJ955-OF5.[\[1\]](#)

Isolation and Purification Workflow

The following diagram illustrates the general workflow for the isolation of **Epostatin** as described in the initial report.[\[1\]](#)

Isolation Workflow of Epostatin

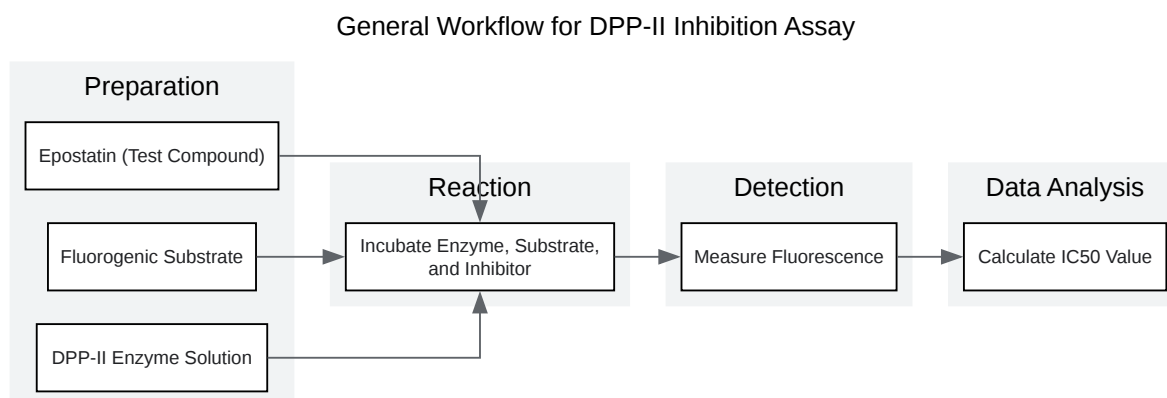


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Caption: A flowchart illustrating the key steps in the isolation and purification of **Epostatin**.

Dipeptidyl Peptidase II Inhibition Assay

A detailed experimental protocol for the DPP-II inhibition assay used to characterize **Epostatin** is not available in the searched abstracts. However, a general workflow for such an assay is presented below.



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Caption: A generalized workflow for determining the inhibitory activity of a compound against DPP-II.

Conclusion

Epostatin represents a promising, naturally derived inhibitor of dipeptidyl peptidase II. While its initial discovery and isolation have been documented, a comprehensive understanding of its chemical structure and detailed physicochemical properties is hindered by the limited accessibility of the full structure elucidation data. Further research and access to the primary literature are required to fully characterize this compound for its potential applications in drug development and scientific research.

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References

- 1. Epostatin, new inhibitor of dipeptidyl peptidase II, produced by Streptomyces sp. MJ995-OF5. I. Taxonomy of producing strain, fermentation, isolation, physico-chemical properties and biological properties - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Epostatin: A Technical Guide to its Chemical Identity and Properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15579159#epostatin-chemical-structure-and-physicochemical-properties]

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